

# Technical Guide: Chlorzoxazone-<sup>13</sup>C,<sup>15</sup>N,d<sub>2</sub> (Stable Isotope Internal Standard)

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## Compound of Interest

Compound Name: Chlorzoxazone-<sup>13</sup>C,<sup>15</sup>N,d<sub>2</sub>

Cat. No.: B1165048

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## Executive Summary & Chemical Identity<sup>[1][2][3]</sup>

**Chlorzoxazone-<sup>13</sup>C,<sup>15</sup>N,d<sub>2</sub>** is a highly specialized stable isotope-labeled analog of Chlorzoxazone, a centrally acting muscle relaxant.<sup>[1][2]</sup> It is engineered primarily as an Internal Standard (IS) for the quantitative analysis of Chlorzoxazone in biological matrices (plasma, urine, microsomes) using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).<sup>[1][2]</sup>

By incorporating four heavy atoms—one Carbon-13 (

), one Nitrogen-15 (

), and two Deuterium (

or

) atoms—this isotopologue achieves a mass shift of +4 Daltons (Da) relative to the unlabeled parent.<sup>[1][2]</sup> This shift is critical for avoiding interference from the natural isotopic abundance (M+1, M+2) of the analyte, ensuring high-precision quantitation in CYP2E1 metabolic phenotyping and pharmacokinetic studies.<sup>[1][2]</sup>

## Chemical Specifications Table

Property	Detail
Chemical Name	5-Chloro-3H-1,3-benzoxazol-2-one-2- -3- -4,6-
Common Name	Chlorzoxazone-13C,15N,d2
CAS Number	Not Officially Assigned (See Note 1)
Parent CAS	95-25-0 (Unlabeled Chlorzoxazone)
Molecular Formula	
Molecular Weight	~173.56 g/mol (Parent MW: 169.[1][3][2][4]56)
Mass Shift	+4 Da
Isotopic Purity	Typically atom % enrichment
Solubility	Soluble in DMSO, Methanol, Acetonitrile



*Note 1 (CAS Registry): Specific multi-labeled isotopologues like **Chlorzoxazone-13C,15N,d2** often do not have a unique CAS number assigned by the American Chemical Society.[1][2] For regulatory and safety purposes, refer to the Parent CAS (95-25-0) while noting the isotopic modification.[1][2] Commercially, it is identified by catalog numbers from specialized isotope vendors (e.g., Pharmaffiliates, Alsachim, TLC).[2]*

## Technical Rationale: Why This Specific Labeling?

The selection of a +4 Da mass shift using a "cocktail" of isotopes (

) is a deliberate design choice in mass spectrometry method development.[1][2]

## The "Cross-Talk" Problem

In LC-MS/MS, the unlabeled analyte (Chlorzoxazone) has natural isotopes (mostly

and

).[1][2]

- Chlorine Isotope Effect: Chlorzoxazone contains one Chlorine atom.[2] Natural Chlorine is ~75%

and ~25%

).[1][2] This creates a significant M+2 peak naturally.[1][2]

- Interference: If a simple M+3 internal standard (e.g., just ) were used, the M+2 isotope of the analyte might overlap with the IS channel if resolution is poor, or vice versa.[1][2]
- Solution: A +4 Da shift pushes the IS mass sufficiently away from the analyte's M+0 and M+2 isotopic envelope, eliminating "cross-talk" and improving the Signal-to-Noise (S/N) ratio at the Lower Limit of Quantitation (LLOQ).[1][2]

## Isotopic Stability[1][3]

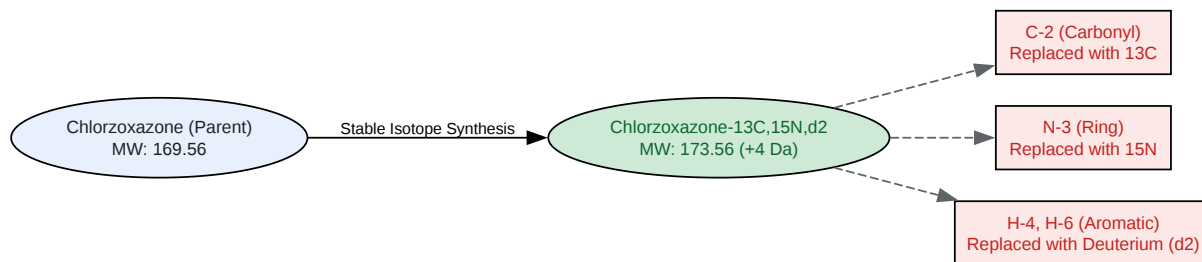
- and

: These labels are incorporated into the benzoxazolone ring skeleton.[1][2] They are non-exchangeable and chemically stable, meaning the label will not be lost during extraction or ionization.[2]

- Deuterium (

): Placed at positions 4 and 6 on the benzene ring.[1][2] Aromatic protons are generally stable against back-exchange with protic solvents (water/methanol), unlike acidic protons (e.g., the N-H proton).[1][2]

## Visualization: Isotopic Architecture



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Figure 1: Structural modification map showing the specific sites of isotopic incorporation to achieve the +4 Da mass shift.

## Safety Data Sheet (SDS) Analysis

Since no unique SDS exists for the specific <sup>13</sup>C,<sup>15</sup>N,d<sub>2</sub> variant, safety protocols must default to the parent compound, Chlorzoxazone (CAS 95-25-0), which is the governing toxicological entity.<sup>[1][2]</sup>

## Hazards Identification (GHS Classification)

Signal Word:WARNING<sup>[2][5][6]</sup>

Hazard Class	Category	Hazard Statement Code	Description
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed. <sup>[1][2][5][6]</sup>
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation. <sup>[2][5][6][7]</sup>
Serious Eye Damage/Irritation	Category 2A	H319	Causes serious eye irritation. <sup>[2][5][6][7]</sup>
STOT - Single Exposure	Category 3	H335	May cause respiratory irritation. <sup>[1][2][6][7]</sup>

## Precautionary Measures

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][6]
- P280: Wear protective gloves/eye protection/face protection.[2][5][6]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[2]  
Remove contact lenses if present and easy to do.[1][2][7] Continue rinsing.[2][7]

## Handling & Storage (Research Grade)

- Storage: Store at -20°C (Standard for stable isotopes to prevent degradation). Keep container tightly closed in a dry, well-ventilated place.
- Hygroscopic Nature: Stable isotopes can be hygroscopic.[2] Allow the vial to equilibrate to room temperature before opening to prevent moisture condensation, which can affect weighing accuracy.[2]

## Application: CYP2E1 Metabolic Probe Assay[1][3]

Chlorzoxazone is the "Gold Standard" probe substrate for Cytochrome P450 2E1 (CYP2E1) activity.[1][2] The 6-hydroxylation of Chlorzoxazone is exclusively catalyzed by CYP2E1.[1]

## Experimental Workflow

The labeled IS (**Chlorzoxazone-13C,15N,d2**) is added during the protein precipitation step to correct for matrix effects, recovery losses, and ionization variability.[1][2]

## Protocol: Plasma Extraction (Protein Precipitation)[1]

- Sample: Aliquot 50 µL of human plasma (spiked with Chlorzoxazone).
- IS Addition: Add 10 µL of **Chlorzoxazone-13C,15N,d2** working solution (e.g., 1 µg/mL in Methanol).
- Precipitation: Add 150 µL of ice-cold Acetonitrile.

- Vortex: Mix vigorously for 1 minute.
- Centrifugation: Spin at 10,000 x g for 10 minutes at 4°C.
- Injection: Transfer supernatant to LC vial; inject 5 µL into LC-MS/MS.

## LC-MS/MS Transitions (MRM)

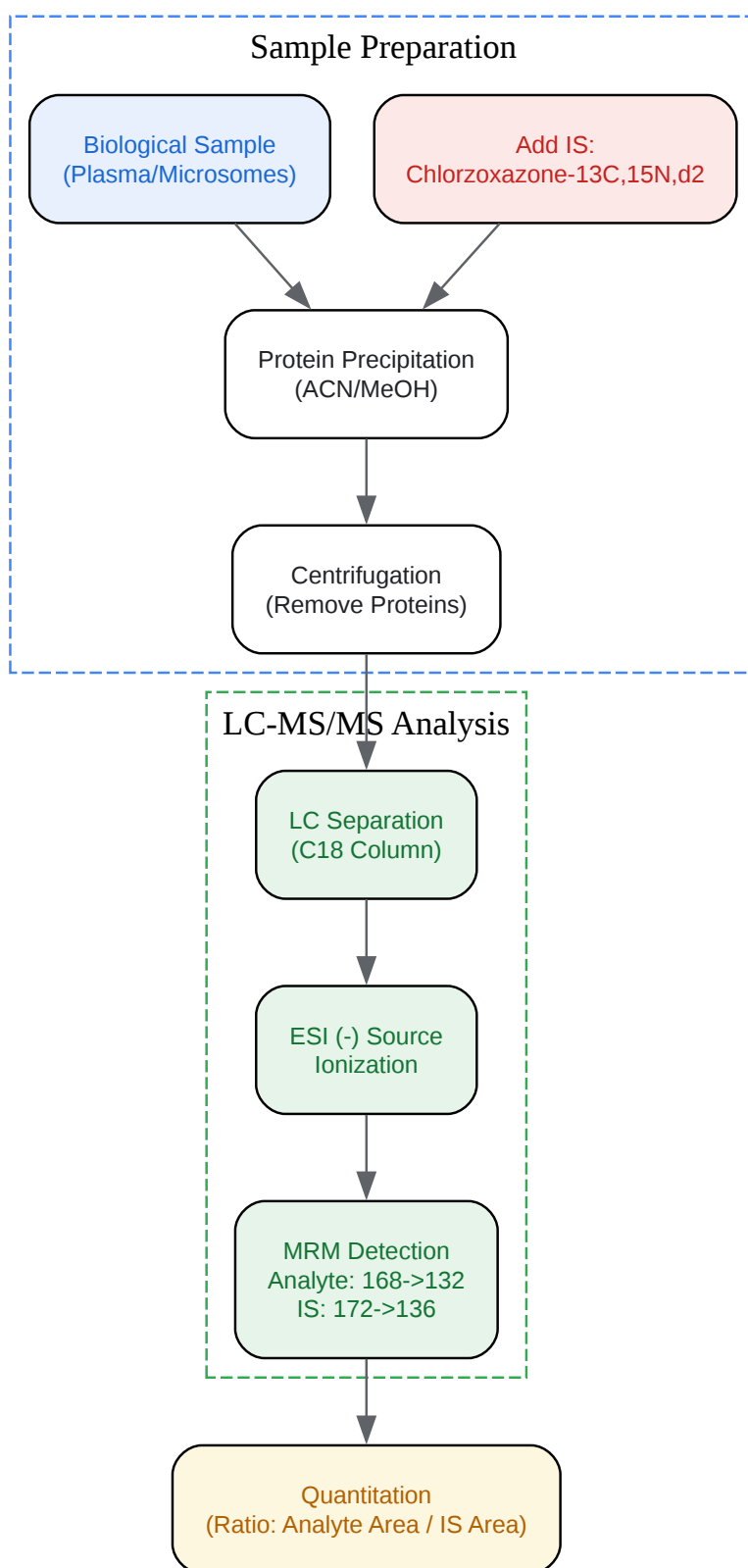
Using a Triple Quadrupole Mass Spectrometer (e.g., Sciex 6500+ or Waters Xevo TQ-S) in Negative Electrospray Ionization (ESI-) mode.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Chlorzoxazone	168.0	132.0	-20
Chlorzoxazone- 13C,15N,d2	172.0	136.0	-20

“

Note: The transition 168 -> 132 corresponds to the loss of HCl (36 Da).[1] The IS transition 172 -> 136 preserves the +4 Da shift, confirming the labels are retained in the fragment ion.[1][2]

## Visualization: Bioanalytical Workflow



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Figure 2: Step-by-step bioanalytical workflow utilizing the stable isotope internal standard.

## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 2733, Chlorzoxazone.[2] PubChem. Available at: [\[Link\]\[1\]](#)
- Zhang, Y., et al. (2019). An LC-MS/MS Validated Method for Quantification of Chlorzoxazone in Human Plasma and Its Application to a Bioequivalence Study.[1][2][8] Journal of Chromatographic Science. Available at: [\[Link\]\[1\]](#)
- Pharmaffiliates. **Chlorzoxazone-13C,15N,d2** Product Page (Catalog No: PA STI 021181).[1][2][9] Pharmaffiliates Analytics & Synthetics. Available at: [\[Link\]\[1\]\[9\]](#)

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- 1. Page loading... [[wap.guidechem.com](http://wap.guidechem.com)]
- 2. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]
- 3. Chlorzoxazone | C7H4ClNO2 | CID 2733 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 4. [scbt.com](http://scbt.com) [[scbt.com](http://scbt.com)]
- 5. [tcichemicals.com](http://tcichemicals.com) [[tcichemicals.com](http://tcichemicals.com)]
- 6. [cdn.caymanchem.com](http://cdn.caymanchem.com) [[cdn.caymanchem.com](http://cdn.caymanchem.com)]
- 7. [spectrumchemical.com](http://spectrumchemical.com) [[spectrumchemical.com](http://spectrumchemical.com)]
- 8. An LC-MS/MS Validated Method for Quantification of Chlorzoxazone in Human Plasma and Its Application to a Bioequivalence Study - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 9. [pharmaffiliates.com](http://pharmaffiliates.com) [[pharmaffiliates.com](http://pharmaffiliates.com)]
- To cite this document: BenchChem. [Technical Guide: Chlorzoxazone-13C,15N,d2 (Stable Isotope Internal Standard)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1165048/docs#technical-guide-chlorzoxazone-13c-15n-d2-stable-isotope-internal-standard>]

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